

Essential Safety and Disposal Protocol for URB447

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Compound of Interest

Compound Name: URB447

Cat. No.: B110035

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This document provides immediate and essential safety and logistical information for the proper handling and disposal of the synthetic cannabinoid receptor ligand, **URB447**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure the safe management of this compound within a laboratory setting.

Disclaimer: No specific Safety Data Sheet (SDS) with explicit disposal instructions for **URB447** is publicly available. Therefore, this guidance is based on general best practices for the disposal of hazardous chemical waste and investigational drugs. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific requirements and to ensure full compliance with local, state, and federal regulations.

Chemical Data and Identifiers

For proper waste manifest documentation and communication with safety personnel, key identifying information for **URB447** is summarized below.

Identifier	Value
IUPAC Name	--INVALID-LINK--methanone
CAS Number	696580-99-9
Molecular Formula	C25H21ClN2O
Molecular Weight	400.9 g/mol
Compound Type	Synthetic Cannabinoid Receptor Ligand, Pyrrole Derivative

Experimental Protocol: Proper Disposal of URB447

The following step-by-step protocol outlines the recommended procedure for the disposal of **URB447** waste, including pure compound, solutions, and contaminated labware.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (nitrile or neoprene) when handling **URB447** in any form.

2. Waste Segregation and Collection:

- Do not dispose of **URB447** down the drain or in the regular trash.
- Establish a designated hazardous waste container for all **URB447** waste. This includes:
 - Expired or unused pure **URB447** solid.
 - Solutions containing **URB447**.
 - Contaminated consumables such as pipette tips, weighing papers, and gloves.
- The waste container must be:
 - Made of a compatible material (e.g., polyethylene).

- Leak-proof with a secure, tight-fitting lid.
- Clearly labeled as "Hazardous Waste" and include the full chemical name: "--INVALID-LINK--methanone" and CAS number "696580-99-9".

3. Handling of Different Waste Forms:

- Solid Waste: Collect unadulterated **URB447** powder and contaminated solids (e.g., weighing papers, gloves) in the designated hazardous waste container.
- Liquid Waste: Collect solutions containing **URB447** in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **URB447** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof. The container should be labeled as hazardous waste with the chemical name.

4. Storage of Hazardous Waste:

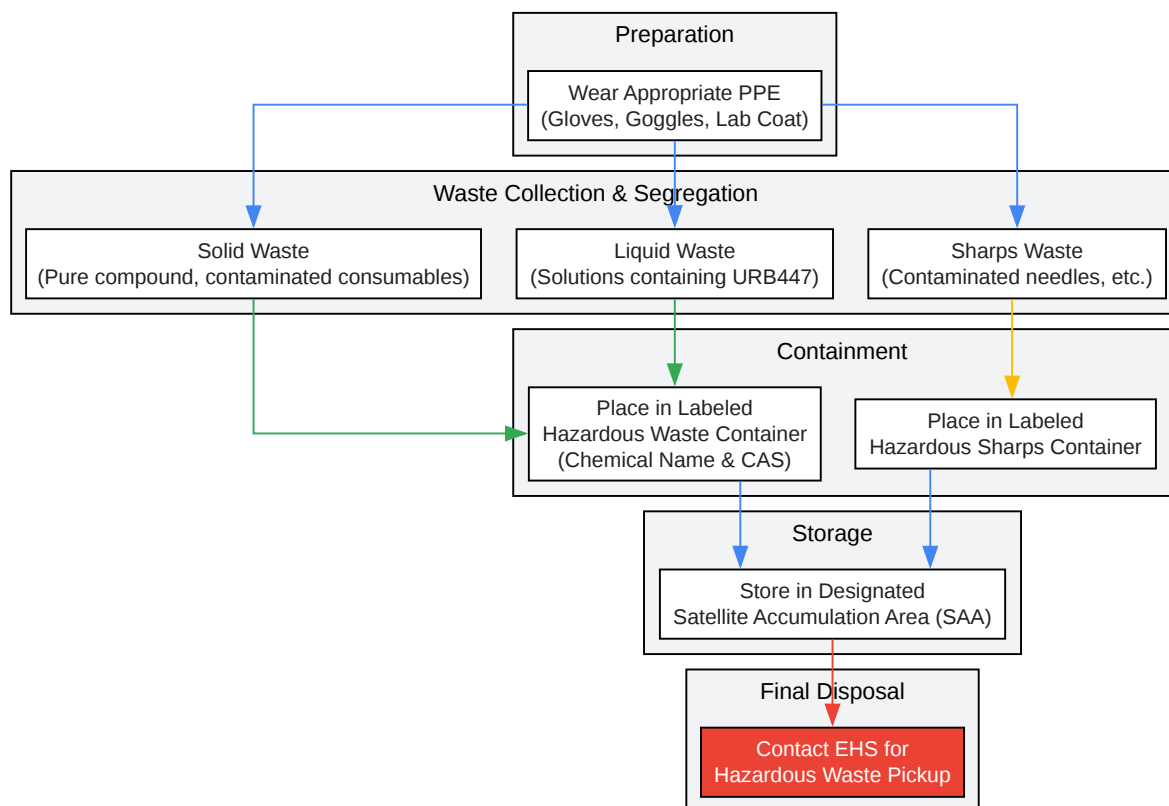
- Store the sealed and labeled **URB447** hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be a secure area, away from general lab traffic and incompatible materials.
- Ensure the container remains closed at all times, except when adding waste.

5. Arranging for Disposal:

- Once the hazardous waste container is full or has reached the accumulation time limit set by your institution, contact your EHS department to arrange for a hazardous waste pickup.
- Provide the EHS team with a complete and accurate description of the waste contents as indicated on the label.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **URB447** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **URB447** waste.

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